

Bioactivity of *Celastrus angulatus* Extracts: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Celangulin*

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Introduction

Celastrus angulatus, a plant belonging to the Celastraceae family, has a history of use in traditional Chinese medicine for treating conditions like rheumatism.^[1] Modern scientific investigation has primarily focused on its potent insecticidal properties, attributed to a diverse group of sesquiterpene polyol esters.^{[1][2]} While other bioactivities such as antitumor and anti-inflammatory effects have been noted in the broader Celastraceae family, research on *C. angulatus* has remained largely centered on its applications in pest control.^{[2][3]} This guide provides a comprehensive overview of the current state of knowledge on the bioactivity of *C. angulatus* extracts, with a focus on quantitative data, experimental methodologies, and known mechanisms of action.

Insecticidal Activity

The most extensively documented bioactivity of *Celastrus angulatus* extracts is their insecticidal effect, particularly against lepidopteran larvae such as *Mythimna separata* (oriental armyworm).^{[2][4]} The active constituents are primarily β -dihydroagarofuran sesquiterpenoids.^[2]

Quantitative Insecticidal Data

The insecticidal potency of various compounds isolated from *C. angulatus* has been quantified, primarily through median knockdown dose (KD50) and median lethal dose (LD50) values.

Compound	Test Organism	Bioassay	Potency (µg/g)	Reference
NW37	Mythimna separata (4th instar larvae)	Knockdown	KD50: 252.3	[1]
Angulatin G (Celangulatin E)	Mythimna separata	Lethal Dose	LD50: 1656.4 (µg/mL)	
Celangulin XIX	Mythimna separata	Effective Dose	ED50: 73.3	

Mechanism of Insecticidal Action

The insecticidal compounds from *C. angulatus* exert their effects through multiple mechanisms, primarily targeting the insect's nervous and digestive systems.

1. Inhibition of Na⁺/K⁺-ATPase:

Celangulin IV and V, major insecticidal components, have been shown to inhibit the activity of Na⁺/K⁺-ATPase in the brain of *Mythimna separata* larvae.[1][5] This enzyme is crucial for maintaining electrochemical gradients across nerve cell membranes, and its inhibition disrupts nerve impulse transmission.[1][5] The inhibitory effect of **Celangulin** IV is reportedly more pronounced than that of **Celangulin** V.[1][5]

Compound	Concentration	In Vitro Inhibition of Na ⁺ /K ⁺ - ATPase Activity (%)	In Vivo Inhibition of Na ⁺ /K ⁺ - ATPase Activity (%)	Reference
Celangulin IV	25 mg/liter	7.59	32.39 (narcosis), 37.73 (recovery)	[5]
Celangulin IV	400 mg/liter	40.36	N/A	[5]
Celangulin V	25 mg/liter	15.74	10.57 (excitation), 18.70 (convulsion), 17.53 (dehydration)	[5]
Celangulin V	400 mg/liter	3.60	N/A	[5]

2. Inhibition of V-ATPase:

Celangulin V has also been identified as an inhibitor of vacuolar-type H⁺-ATPase (V-ATPase) in the midgut cells of lepidopteran larvae.[4][6] V-ATPase is vital for energizing nutrient absorption and maintaining the high pH of the insect midgut. Inhibition of this enzyme disrupts these processes, leading to starvation and mortality.[6] Specifically, **Celangulin V** is proposed to bind to the H subunit of V-ATPase.[4]

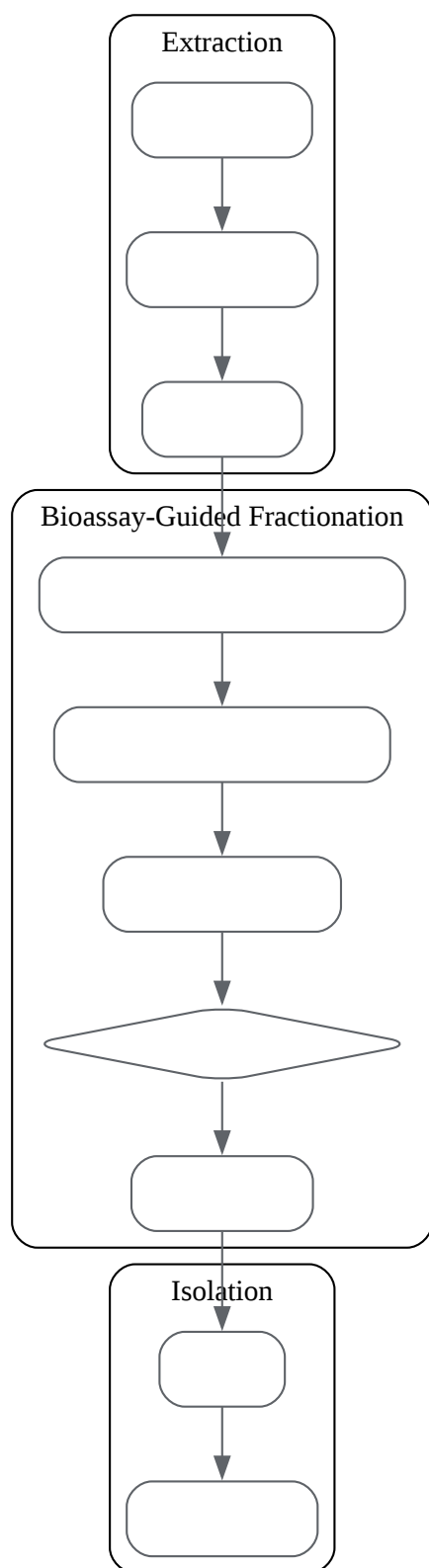
Experimental Protocols

1. Extraction and Bioassay-Guided Fractionation:

A common methodology for isolating insecticidal compounds from *C. angulatus* is bioassay-guided fractionation.

- Extraction: The dried and pulverized root bark is typically extracted with a solvent such as methanol (MeOH) under reflux.[2]

- Fractionation: The crude extract is then subjected to chromatographic separation. A common initial step is adsorption on a macroporous resin column, followed by elution with a gradient of solvents (e.g., methanol-water).[2] Fractions are collected and tested for insecticidal activity.
- Isolation: Active fractions are further purified using techniques like reverse-phase high-performance liquid chromatography (RP-HPLC) to yield pure compounds.[2]

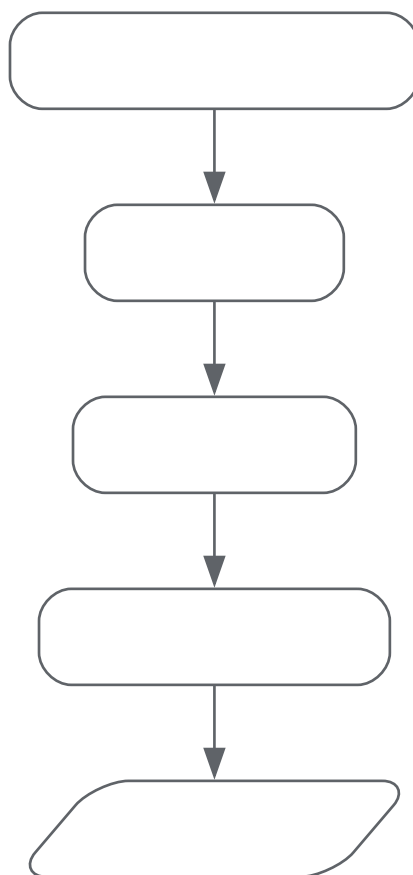


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Bioassay-Guided Fractionation Workflow

2. Insecticidal Activity Assay (Leaf Disc Method):

- Preparation: Test compounds are dissolved in a suitable solvent (e.g., acetone).
- Application: A known amount of the test solution is applied to leaf discs of a specific area.
- Exposure: Fourth instar larvae of *Mythimna separata* are fed the treated leaf discs for a defined period (e.g., 12 hours).
- Observation: The number of knocked-down larvae is recorded after a set time (e.g., 24 hours).
- Analysis: The median knockdown dose (KD50) is calculated from the dose-response data.

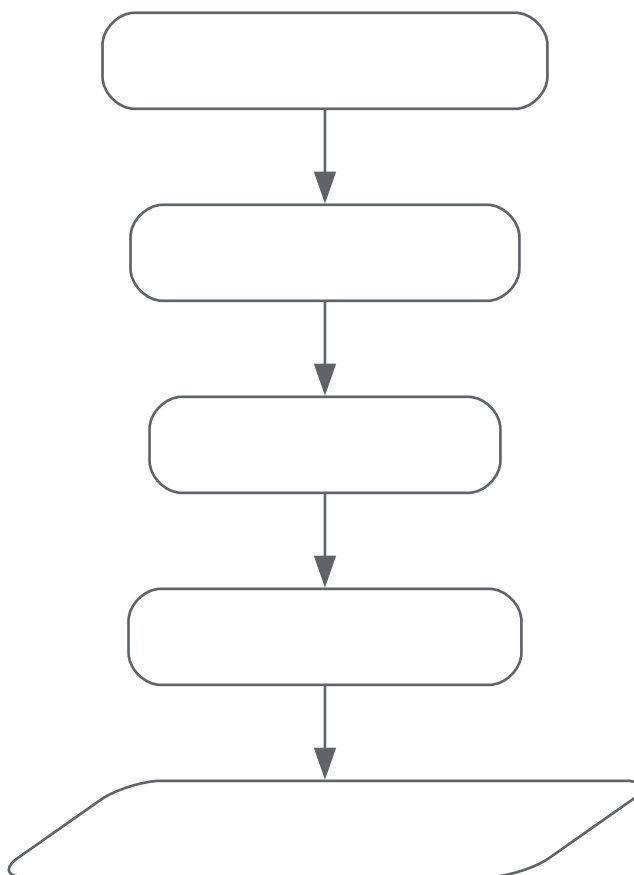


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Leaf Disc Method for Insecticidal Assay

3. Na⁺/K⁺-ATPase Activity Assay:

- Enzyme Preparation: Na⁺/K⁺-ATPase is prepared from the brains of the target insect larvae.
- Incubation: The enzyme preparation is incubated with the test compound at various concentrations.
- Reaction Initiation: The enzymatic reaction is initiated by the addition of ATP.
- Measurement: The amount of inorganic phosphate released is measured to determine enzyme activity.
- Analysis: The concentration of the compound that inhibits 50% of the enzyme activity (IC₅₀) can be determined.



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Na⁺/K⁺-ATPase Inhibition Assay Workflow

Anticancer and Anti-inflammatory Activities: A Gap in the Research

While various compounds isolated from the Celastraceae family, including sesquiterpene polyol esters similar to those found in *C. angulatus*, have demonstrated antitumor, anti-HIV, and immunosuppressive activities, there is a notable lack of specific research on the anticancer and anti-inflammatory properties of *Celastrus angulatus* extracts or its purified constituents.[2]

Studies on related species offer insights into potential bioactivities that warrant investigation in *C. angulatus*:

- *Celastrus paniculatus*: Extracts from this species have shown antiproliferative activity against breast and colon cancer cell lines.[7] Some of its constituents have been found to induce apoptosis and autophagy in breast cancer cells by targeting signaling pathways involving Akt, NF- κ B, and MAP kinases.[7] Furthermore, *C. paniculatus* seed extracts have demonstrated anti-inflammatory effects in animal models.[8]
- *Celastrus orbiculatus*: Extracts from this plant have been reported to possess antitumor and anti-inflammatory properties.[3] Diterpenoids from *C. orbiculatus* have shown anti-inflammatory effects by inhibiting the production of nitric oxide and pro-inflammatory mediators through the suppression of NF- κ B and MAPK signaling pathways.[9]

The presence of structurally related bioactive compounds in *C. angulatus* suggests that it may also possess similar anticancer and anti-inflammatory potential. However, dedicated studies are required to confirm and quantify these activities and to elucidate the underlying mechanisms.

Future Directions

The existing body of research provides a strong foundation for the insecticidal applications of *Celastrus angulatus* extracts. Future research should focus on:

- **Broadening the Scope of Bioactivity Screening:** Systematic evaluation of *C. angulatus* extracts and their purified compounds for anticancer, anti-inflammatory, and other pharmacological activities.

- **Elucidating Mechanisms of Action:** For any identified bioactivities, in-depth studies are needed to understand the molecular targets and signaling pathways involved.
- **Structure-Activity Relationship (SAR) Studies:** Investigating how the chemical structure of the sesquiterpene polyol esters influences their biological activity to guide the development of more potent and selective compounds.
- **Toxicological and Safety Assessments:** Comprehensive evaluation of the safety profile of *C. angulatus* extracts and their active constituents to ensure their suitability for therapeutic or agricultural applications.

Conclusion

Celastrus angulatus is a valuable source of potent insecticidal compounds with well-defined mechanisms of action. This technical guide summarizes the key quantitative data and experimental protocols related to its insecticidal properties. While the anticancer and anti-inflammatory potential of this plant remains largely unexplored, the bioactivities of related species suggest that *C. angulatus* represents a promising candidate for future drug discovery and development efforts in these areas. Further research is essential to unlock the full therapeutic potential of this versatile medicinal plant.

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